

Personal protective equipment for handling Eupalinolide K

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Compound of Interest

Compound Name: Eupalinolide K

Cat. No.: B2508484

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Essential Safety and Handling Guide for Eupalinolide K

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Eupalinolide K**. The following procedures and recommendations are designed to ensure a safe laboratory environment when working with this potent sesquiterpenoid.

Physicochemical and Toxicological Data

Eupalinolide K is a sesquiterpene lactone isolated from *Eupatorium lindleyanum*.^[1] While specific quantitative toxicological data for **Eupalinolide K** is limited, the following table summarizes available information for **Eupalinolide K** and the closely related Eupalinolide H to provide a conservative safety profile. Sesquiterpene lactones as a class are known to have potential antitumor activity and can be biologically active.^[2]

Property	Value/Information	Source
Chemical Name	Eupalinolide K	ChemFaces
CAS Number	108657-10-9	ChemFaces
Molecular Formula	C20H26O6	ChemFaces
Molecular Weight	362.4 g/mol	ChemFaces
Physical Description	Powder	ChemFaces
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	ChemFaces
Storage	Room temperature in continental US; may vary elsewhere. Stock solutions: -80°C for 6 months; -20°C for 1 month (protect from light).	MedchemExpress[1]
Acute Toxicity (Oral)	Harmful if swallowed (Category 4).	DC Chemicals (for Eupalinolide H)[3]
Aquatic Toxicity	Very toxic to aquatic life with long lasting effects (Category 1).	DC Chemicals (for Eupalinolide H)[3]

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling any chemical. For **Eupalinolide K**, the following PPE is mandatory to minimize exposure.

Hand Protection

- **Gloves:** Wear chemical-resistant gloves such as nitrile rubber. Disposable gloves should be discarded after each use or immediately after visible contact with the compound.

Eye and Face Protection

- **Safety Glasses/Goggles:** Use safety goggles with side-shields to protect against splashes.

- Face Shield: A face shield may be necessary when there is a significant risk of splashing.

Skin and Body Protection

- Lab Coat: A lab coat should be worn at all times in the laboratory.
- Impervious Clothing: For larger quantities or when there is a risk of significant exposure, impervious clothing should be worn.

Respiratory Protection

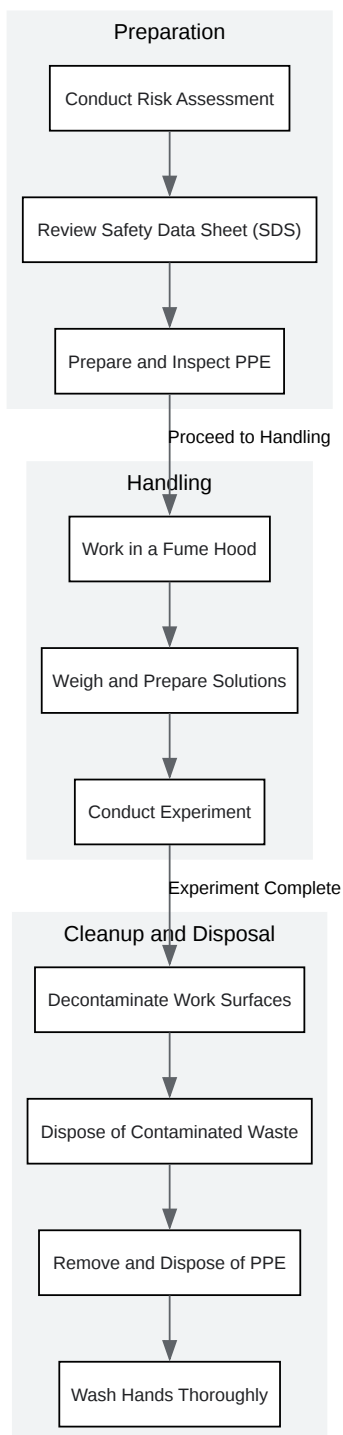
- Ventilation: Handle **Eupalinolide K** in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.
- Respirator: If working outside of a fume hood or if aerosolization is likely, a suitable respirator should be used.

Operational and Disposal Plans

Experimental Workflow for Safe Handling

The following diagram outlines the essential steps for safely handling **Eupalinolide K** in a laboratory setting.

Safe Handling Workflow for Eupalinolide K



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Safe handling workflow for **Eupalinolide K**.

Step-by-Step Handling Procedures

- Preparation:
 - Before beginning any work, conduct a thorough risk assessment for the planned experiment.
 - Review the Safety Data Sheet (SDS) for **Eupalinolide K** and any other chemicals to be used.
 - Ensure all necessary PPE is available, in good condition, and worn correctly.
- Handling:
 - All procedures involving the handling of solid **Eupalinolide K** or its solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.
 - When weighing the compound, use a balance inside the fume hood or in a ventilated enclosure.
 - Avoid direct contact with the skin and eyes.
 - Do not eat, drink, or smoke in the laboratory.
- Spill Procedures:
 - In case of a spill, evacuate the area if necessary.
 - Wear appropriate PPE, including respiratory protection, before cleaning up the spill.
 - For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
 - For larger spills, follow your institution's emergency procedures.

Disposal Plan

- Waste Disposal: Dispose of **Eupalinolide K** and any contaminated materials in accordance with federal, state, and local regulations.

- Contaminated waste, including gloves, pipette tips, and empty containers, should be collected in a designated, labeled hazardous waste container.
- Do not dispose of **Eupalinolide K** down the drain, as it is very toxic to aquatic life.

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.

By adhering to these safety protocols, researchers can minimize the risks associated with handling the potent compound **Eupalinolide K** and maintain a safe laboratory environment.

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References

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